

# An In-depth Technical Guide on the Structure-Activity Relationship of Citreoviridin

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## Compound of Interest

Compound Name: *Citreoviridinol*

CAS No.: 79503-62-1

Cat. No.: B14439466

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## Abstract

Citreoviridin, a mycotoxin produced by several species of *Penicillium* and *Aspergillus*, has garnered significant attention due to its potent biological activities, primarily as a specific inhibitor of mitochondrial F1F0-ATP synthase. This technical guide provides a comprehensive analysis of the structure-activity relationships (SAR) of citreoviridin and its derivatives. It summarizes quantitative data on their biological effects, details key experimental methodologies, and visualizes associated signaling pathways. This document is intended to serve as a valuable resource for researchers in toxicology, pharmacology, and drug discovery.

## Introduction

Citreoviridin is a polyene mycotoxin characterized by a distinctive  $\alpha$ -pyrone ring, a conjugated polyene chain, and a substituted tetrahydrofuran ring. Its notoriety stems from its association with "yellow rice disease," which causes neurological and cardiac symptoms. The primary molecular target of citreoviridin is the  $\beta$ -subunit of the F1 moiety of mitochondrial ATP synthase, leading to the disruption of cellular energy metabolism.<sup>[1]</sup> Understanding the relationship

between the chemical structure of citreoviridin and its biological activity is crucial for elucidating its mechanism of action and for the potential development of novel therapeutic agents or scientific tools.

## Structure-Activity Relationship (SAR) Data

The biological activity of citreoviridin is highly dependent on its chemical structure. Modifications to its functional groups can significantly alter its inhibitory potency against mitochondrial ATPase and its overall cytotoxicity.

## Inhibition of Mitochondrial F1F0-ATP Synthase

The primary mechanism of citreoviridin's toxicity is the inhibition of mitochondrial ATP synthase. The following table summarizes the quantitative data on the inhibitory activity of citreoviridin and its derivatives.

| Compound                | Target/System                | Parameter      | Value (μM)                         | Source(s) |
|-------------------------|------------------------------|----------------|------------------------------------|-----------|
| Citreoviridin           | Yeast F1-ATPase              | K <sub>i</sub> | 2                                  | [2][3]    |
| Citreoviridin           | Ox Heart Mitochondria        | K <sub>D</sub> | 0.5 - 4.2                          | [3]       |
| Citreoviridin           | Rat Liver Mitochondria       | K <sub>D</sub> | 0.15                               | [3]       |
| Monoacetylcitreoviridin | Ox Heart Mitochondria        | K <sub>D</sub> | 2 - 25                             | [3]       |
| Monoacetylcitreoviridin | Rat Liver Mitochondria       | K <sub>D</sub> | 0.7                                | [3]       |
| Diacetylcitreoviridin   | Ox Heart Mitochondria        | K <sub>D</sub> | 60 - 215                           | [3]       |
| Isocitreoviridin        | Soluble Beef Heart F1-ATPase | -              | No effect on ATP or ITP hydrolysis | [4]       |

K<sub>i</sub>: Inhibition Constant; K<sub>D</sub>: Dissociation Constant

The data clearly indicates that acetylation of the hydroxyl groups on the tetrahydrofuran ring significantly reduces the inhibitory potency of citreoviridin against mitochondrial ATPase. Diacetylation leads to a dramatic loss of activity. Furthermore, the stereoisomer, isocitreoviridin, shows no inhibitory effect, highlighting the strict stereochemical requirements for binding to the F1-ATPase.<sup>[4]</sup> Hydrogenation of the polyene chain has also been reported to diminish inhibitory potency considerably.

## Cytotoxicity Data

While specific IC50 values for a wide range of citreoviridin analogs against various cancer cell lines are not extensively documented in publicly available literature, the general cytotoxicity is a crucial aspect of its biological profile. The following table provides available data.

| Compound      | Cell Line                                        | Parameter | Value (μM)                      | Source(s)      |
|---------------|--------------------------------------------------|-----------|---------------------------------|----------------|
| Citreoviridin | H9 (HIV-1 chronically infected T-lymphoid cells) | -         | Showed antiviral activity       | <sup>[5]</sup> |
| Citreoviridin | Candida albicans                                 | -         | 12.5 (marked inhibitory effect) | <sup>[5]</sup> |

Further research is required to establish a comprehensive cytotoxicity profile for a broader range of citreoviridin derivatives against various cell lines.

## Experimental Protocols

Detailed methodologies are essential for the accurate assessment of the biological activity of citreoviridin and its analogs.

### Measurement of Mitochondrial ATPase Activity (ATP Hydrolysis)

This protocol is adapted from established methods for measuring the rate of ATP hydrolysis by isolated mitochondria or submitochondrial particles.

Principle: The hydrolysis of ATP to ADP and inorganic phosphate (Pi) is coupled to the oxidation of NADH in an enzyme-coupled assay. The decrease in NADH absorbance at 340 nm is monitored spectrophotometrically and is proportional to the ATPase activity.

Materials:

- Isolated mitochondria or submitochondrial particles
- Assay Buffer: 50 mM Tris-HCl (pH 8.0), 5 mM MgCl<sub>2</sub>, 50 mM KCl
- ATP solution (100 mM)
- Phosphoenolpyruvate (PEP, 100 mM)
- Pyruvate kinase (PK, ~500 units/mL)
- Lactate dehydrogenase (LDH, ~1000 units/mL)
- NADH solution (10 mM)
- Citreoviridin stock solution (in DMSO or ethanol)
- Oligomycin (optional, as a positive control for F<sub>0</sub>F<sub>1</sub>-ATPase inhibition)

Procedure:

- Prepare the reaction mixture in a cuvette by adding assay buffer, PEP, PK, LDH, and NADH to their final concentrations.
- Add the mitochondrial preparation to the cuvette and incubate for a few minutes to allow the temperature to equilibrate to 37°C.
- Add the desired concentration of Citreoviridin or vehicle control and incubate for a predetermined time.
- Initiate the reaction by adding ATP.

- Immediately start monitoring the decrease in absorbance at 340 nm over time using a spectrophotometer.
- The rate of NADH oxidation is calculated from the linear portion of the absorbance curve using the Beer-Lambert law ( $\epsilon$  for NADH at 340 nm is  $6.22 \text{ mM}^{-1}\text{cm}^{-1}$ ).
- ATPase activity is expressed as nmol of ATP hydrolyzed per minute per mg of mitochondrial protein.

## Measurement of ADP-Stimulated Respiration in Isolated Mitochondria

This protocol measures the effect of citreoviridin on the rate of oxygen consumption by isolated mitochondria in the presence of a respiratory substrate and ADP (State 3 respiration).

Principle: An oxygen electrode is used to measure the rate of oxygen consumption by a suspension of isolated mitochondria. The addition of a respiratory substrate initiates basal respiration (State 2), and the subsequent addition of ADP stimulates ATP synthesis and a coupled increase in oxygen consumption (State 3). Inhibitors of ATP synthase, like citreoviridin, will reduce the rate of State 3 respiration.

Materials:

- Isolated mitochondria
- Respiration Buffer (e.g., 120 mM KCl, 5 mM  $\text{KH}_2\text{PO}_4$ , 3 mM HEPES, 1 mM EGTA, and 0.3% BSA, pH 7.2)
- Respiratory substrate (e.g., 10 mM succinate + 2  $\mu\text{M}$  rotenone, or 10 mM glutamate + 5 mM malate)
- ADP solution (e.g., 100 mM)
- Citreoviridin stock solution (in DMSO or ethanol)
- Oxygen electrode system

**Procedure:**

- Calibrate the oxygen electrode according to the manufacturer's instructions.
- Add the respiration buffer to the electrode chamber and allow it to equilibrate to the desired temperature (e.g., 30°C).
- Add the isolated mitochondria to the chamber, followed by the respiratory substrate. This will establish the basal rate of respiration (State 2).
- Add the desired concentration of Citreoviridin or vehicle control and incubate.
- Initiate State 3 respiration by adding a known amount of ADP.
- Record the rate of oxygen consumption. The rate of ADP-stimulated respiration is calculated from the slope of the oxygen consumption trace.

## Cytotoxicity Assay (IC50 Determination)

This is a general protocol for determining the half-maximal inhibitory concentration (IC50) of a compound on adherent cancer cell lines using the MTT assay.

**Principle:** The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

**Materials:**

- Adherent cancer cell line
- Complete culture medium
- Citreoviridin or its analog
- MTT solution (5 mg/mL in PBS)

- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- 96-well plates
- Plate reader

#### Procedure:

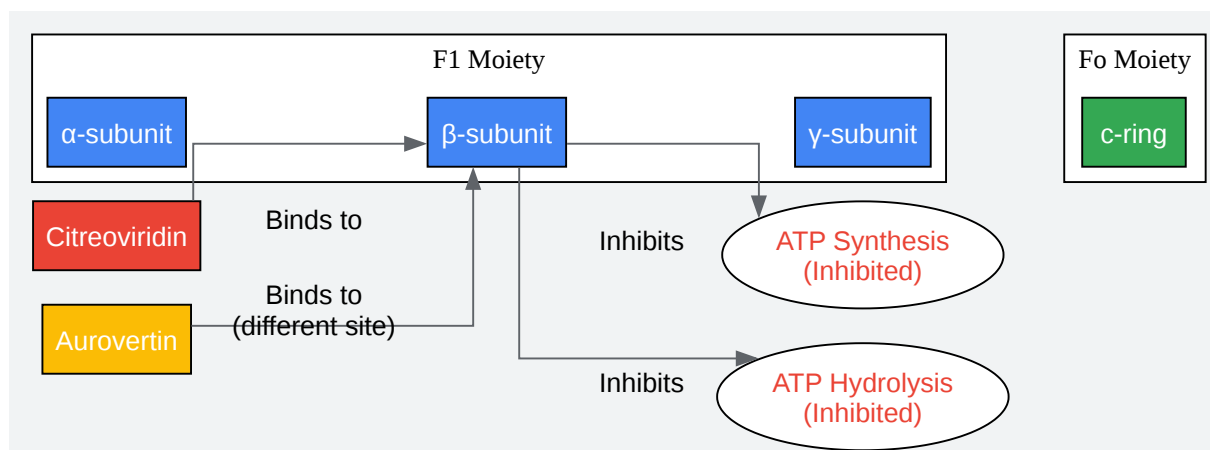
- Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of the test compound in complete culture medium.
- Remove the old medium from the cells and add the medium containing the different concentrations of the compound. Include a vehicle control (medium with the same concentration of the solvent used to dissolve the compound).
- Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).
- After the incubation period, add MTT solution to each well and incubate for 2-4 hours at 37°C, allowing the formazan crystals to form.
- Remove the MTT-containing medium and add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a plate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control.
- Plot the percentage of cell viability against the logarithm of the compound concentration and determine the IC<sub>50</sub> value from the dose-response curve.

## Signaling Pathways and Experimental Workflows

Citreoviridin's inhibition of ATP synthase has downstream consequences on various cellular signaling pathways, ultimately leading to cellular dysfunction and apoptosis.

## Citreoviridin's Interaction with F1-ATPase

Citreoviridin specifically binds to the  $\beta$ -subunit of the F1 moiety of ATP synthase. This binding is non-competitive with respect to another well-known inhibitor, aurovertin, indicating distinct binding sites.[2][3] The binding of citreoviridin locks the enzyme in a conformation that inhibits its catalytic activity.

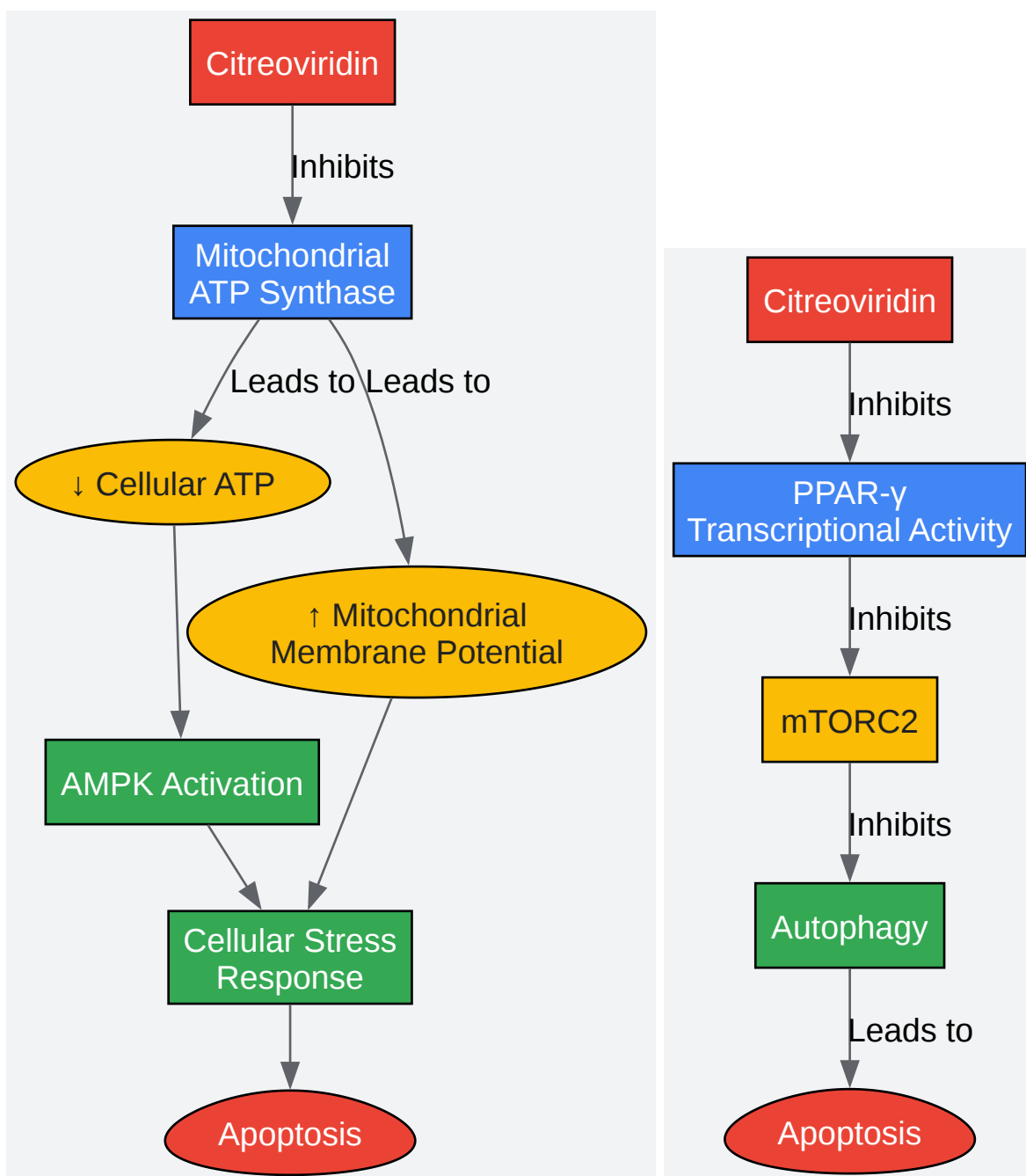


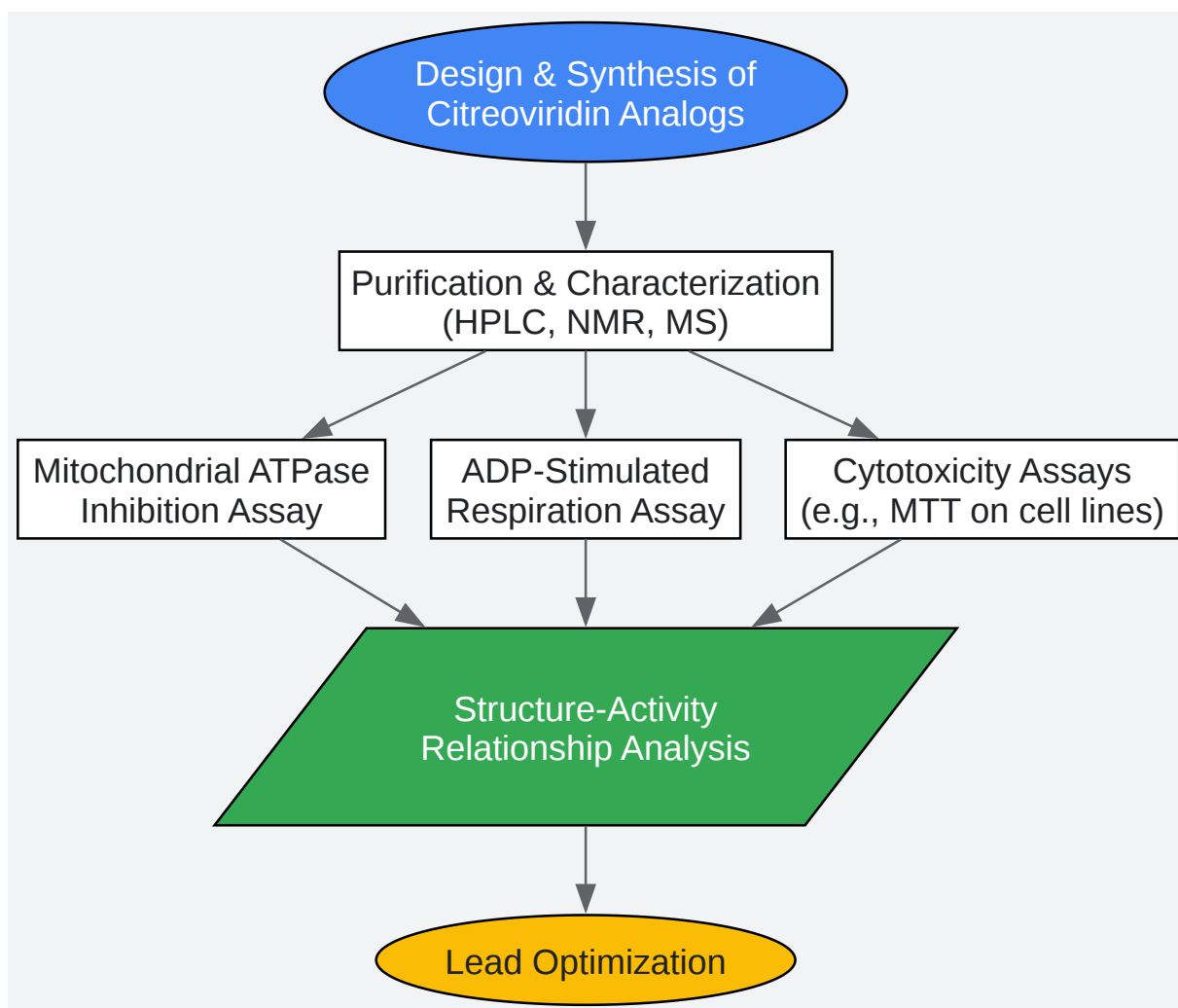
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Citreoviridin's inhibitory action on the F1-ATPase complex.

## Downstream Signaling Cascade of ATPase Inhibition

The inhibition of ATP synthase by citreoviridin leads to a decrease in cellular ATP levels and an increase in the mitochondrial membrane potential. This energy crisis triggers a cascade of cellular stress responses.





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